

Health and Safety Considerations for 4-Nitrodiphenylmethane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Nitrodiphenylmethane

Cat. No.: B156897

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Abstract

This technical guide provides a comprehensive overview of the known and potential health and safety considerations associated with **4-Nitrodiphenylmethane**. Drawing from available data on **4-Nitrodiphenylmethane** and related nitroaromatic compounds, this document outlines key toxicological concerns, recommended handling procedures, and detailed experimental protocols for safety assessment. The primary identified hazard of **4-Nitrodiphenylmethane** is its classification as a skin sensitizer. While specific quantitative toxicological data for this compound are limited in publicly available literature, this guide extrapolates potential hazards based on the broader class of nitroaromatic compounds, which are known for potential mutagenicity and other systemic effects. This document is intended to serve as a foundational resource for researchers, scientists, and drug development professionals to ensure the safe handling and thorough evaluation of **4-Nitrodiphenylmethane** in a laboratory setting.

Introduction

4-Nitrodiphenylmethane is a diarylmethane compound with the chemical formula $C_{13}H_{11}NO_2$. [1] Its structure, featuring a nitro group on one of the phenyl rings, places it within the class of nitroaromatic compounds. While specific toxicological data for **4-Nitrodiphenylmethane** is not extensively available, its chemical class is associated with a range of health hazards, including

skin sensitization, mutagenicity, and potential carcinogenicity.[2] This guide synthesizes the available information on **4-Nitrodiphenylmethane** and provides a framework for its safe handling and further toxicological investigation based on established testing guidelines.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Nitrodiphenylmethane** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1]
Molecular Weight	213.23 g/mol	[1]
CAS Number	1817-77-2	[1]
Appearance	Solid (form not specified)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

Known Health Hazards

The primary health hazard identified for **4-Nitrodiphenylmethane** is skin sensitization.

GHS Classification

According to the aggregated GHS information provided to the European Chemicals Agency (ECHA), **4-Nitrodiphenylmethane** is classified as a Skin Sensitizer, Category 1.[1]

- Hazard Statement (H317): May cause an allergic skin reaction.[1]
- Signal Word: Warning[1]
- Pictogram:
 - Exclamation Mark (for Skin Sensitization)

Toxicological Data Summary

There is a notable lack of publicly available quantitative toxicological data for **4-Nitrodiphenylmethane**. The following table summarizes the available information and indicates where data is lacking. For context, data on related nitroaromatic compounds are included where available and clearly noted.

Toxicological Endpoint	Species	Route	Value	Classification	Reference
Acute Oral Toxicity (LD50)	Data not available	Oral	Data not available	Not classified	
Acute Dermal Toxicity (LD50)	Data not available	Dermal	Data not available	Not classified	
Acute Inhalation Toxicity (LC50)	Data not available	Inhalation	Data not available	Not classified	
Skin Corrosion/Irritation	Data not available	Dermal	Data not available	Not classified	
Serious Eye Damage/Irritation	Data not available	Ocular	Data not available	Not classified	
Skin Sensitization	Not specified	Dermal	Positive	Category 1	[1]
Germ Cell Mutagenicity	Data not available	In vitro/In vivo	Data not available	Not classified	
Carcinogenicity	Data not available	Not specified	Data not available	Not classified	
Reproductive Toxicity	Data not available	Not specified	Data not available	Not classified	
Specific Target Organ Toxicity (Single Exposure)	Data not available	Not specified	Data not available	Not classified	

Specific

Target Organ

Toxicity

(Repeated

Exposure)

Data not
available

Not specified

Data not
available

Not classified

Safe Handling and Personal Protective Equipment (PPE)

Given its classification as a skin sensitizer and the potential for other uncharacterized hazards, stringent safety precautions should be followed when handling **4-Nitrodiphenylmethane**.

Engineering Controls

- Work with **4-Nitrodiphenylmethane** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

Personal Protective Equipment

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn at all times. Given its classification as a skin sensitizer, it is crucial to avoid any skin contact.
- Skin and Body Protection: A lab coat or other protective clothing should be worn. Ensure that skin is not exposed.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Hygiene Measures

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.

- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated or disposed of properly.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols for Health and Safety Assessment

The following sections detail the standard experimental protocols that should be employed to thoroughly characterize the toxicological profile of **4-Nitrodiphenylmethane**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- Principle: A stepwise procedure is used with a small number of animals per step. The outcome of each step determines the dose for the next. The method allows for classification into one of a series of toxicity classes.
- Test Animals: Typically, rats of a single sex (usually females) are used.
- Procedure:

- A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- A small group of animals (e.g., 3) is dosed with the starting dose.
- The animals are observed for signs of toxicity and mortality for up to 14 days.
- Depending on the outcome (number of deaths), the dose for the next group of animals is either increased or decreased.
- The procedure is continued until a stopping criterion is met, which allows for the classification of the substance.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior. Body weight is recorded weekly.

Skin Sensitization - Murine Local Lymph Node Assay (LLNA) - OECD Test Guideline 429

This is the preferred in vivo method for identifying skin sensitizers.

- Principle: The LLNA measures the proliferation of lymphocytes in the auricular lymph nodes draining the site of application of the test substance. A substance is classified as a sensitizer if it induces a stimulation index (SI) of 3 or greater.
- Test Animals: Mice (e.g., CBA/J strain).
- Procedure:
 - The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.
 - A vehicle control group and a positive control group are also included.
 - On day 6, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected intravenously.

- After a set period, the mice are euthanized, and the draining auricular lymph nodes are excised.
- The incorporation of the radiolabel into the lymph node cells is measured using a scintillation counter.
- The Stimulation Index (SI) is calculated as the ratio of the mean proliferation in the test group to the mean proliferation in the vehicle control group.
- Interpretation: An $SI \geq 3$ indicates that the substance is a skin sensitizer.

Bacterial Reverse Mutation Test (Ames Test) - OECD Test Guideline 471

This in vitro test is widely used to assess the mutagenic potential of a chemical.

- Principle: The test uses several strains of *Salmonella typhimurium* and *Escherichia coli* that have mutations in the genes required for histidine or tryptophan synthesis, respectively. These bacteria cannot grow on a medium lacking the specific amino acid. The test chemical is assessed for its ability to cause a reverse mutation, allowing the bacteria to grow on the deficient medium.
- Procedure:
 - The tester strains are exposed to the test substance with and without a metabolic activation system (S9 mix, derived from rat liver).
 - The bacteria are then plated on a minimal agar medium.
 - After incubation for 48-72 hours, the number of revertant colonies is counted.
- Interpretation: A dose-related increase in the number of revertant colonies compared to the negative control indicates that the substance is mutagenic.

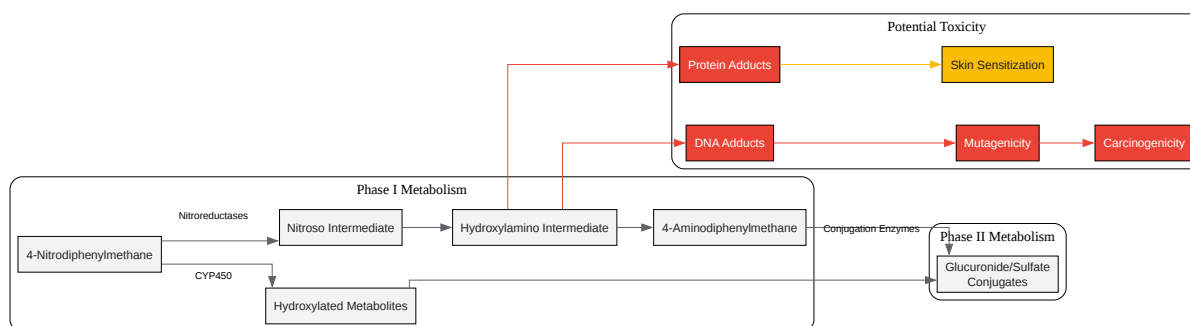
Potential Metabolism and Signaling Pathways

While specific metabolic pathways for **4-Nitrodiphenylmethane** have not been elucidated, the metabolism of related nitroaromatic and diphenylmethane compounds can provide insights into

its likely biotransformation.

Predicted Metabolic Pathway

The metabolism of nitroaromatic compounds often involves the reduction of the nitro group to form nitroso, hydroxylamino, and ultimately amino derivatives. These reactive intermediates are often responsible for the toxic effects of this class of compounds. Additionally, diphenylmethane is known to undergo hydroxylation. Therefore, a plausible metabolic pathway for **4-Nitrodiphenylmethane** could involve both nitroreduction and aromatic hydroxylation.



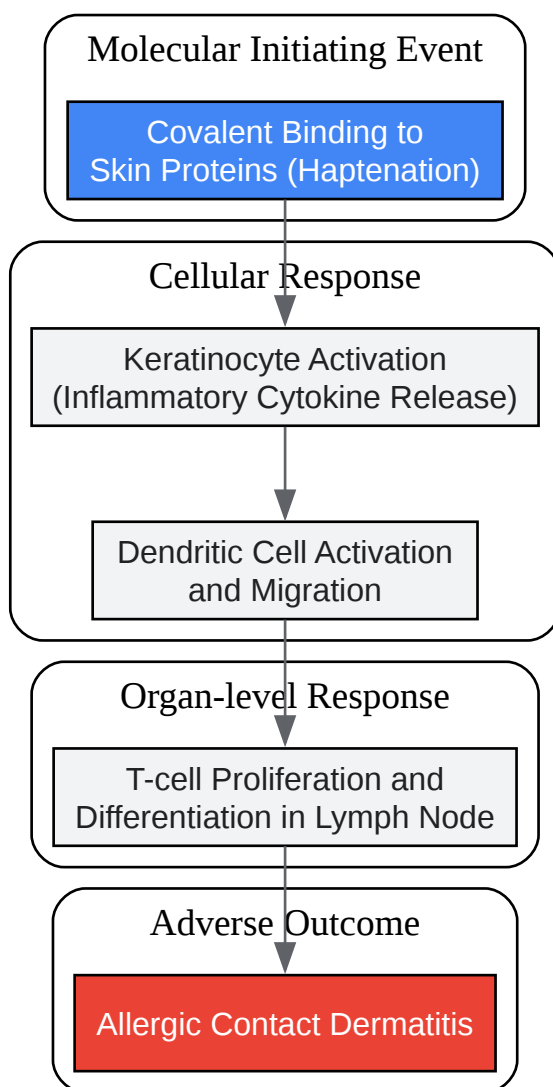
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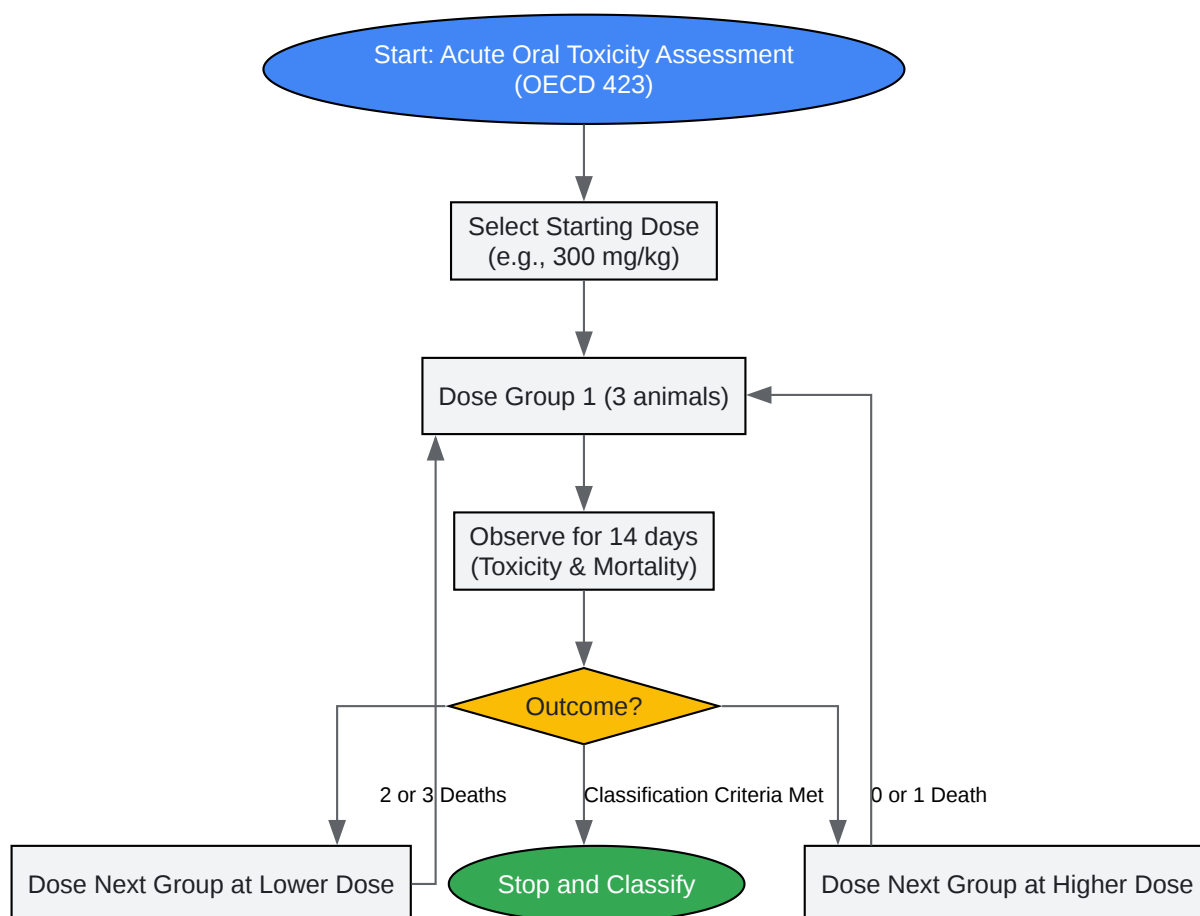
Caption: Predicted metabolic pathway of **4-Nitrodiphenylmethane**.

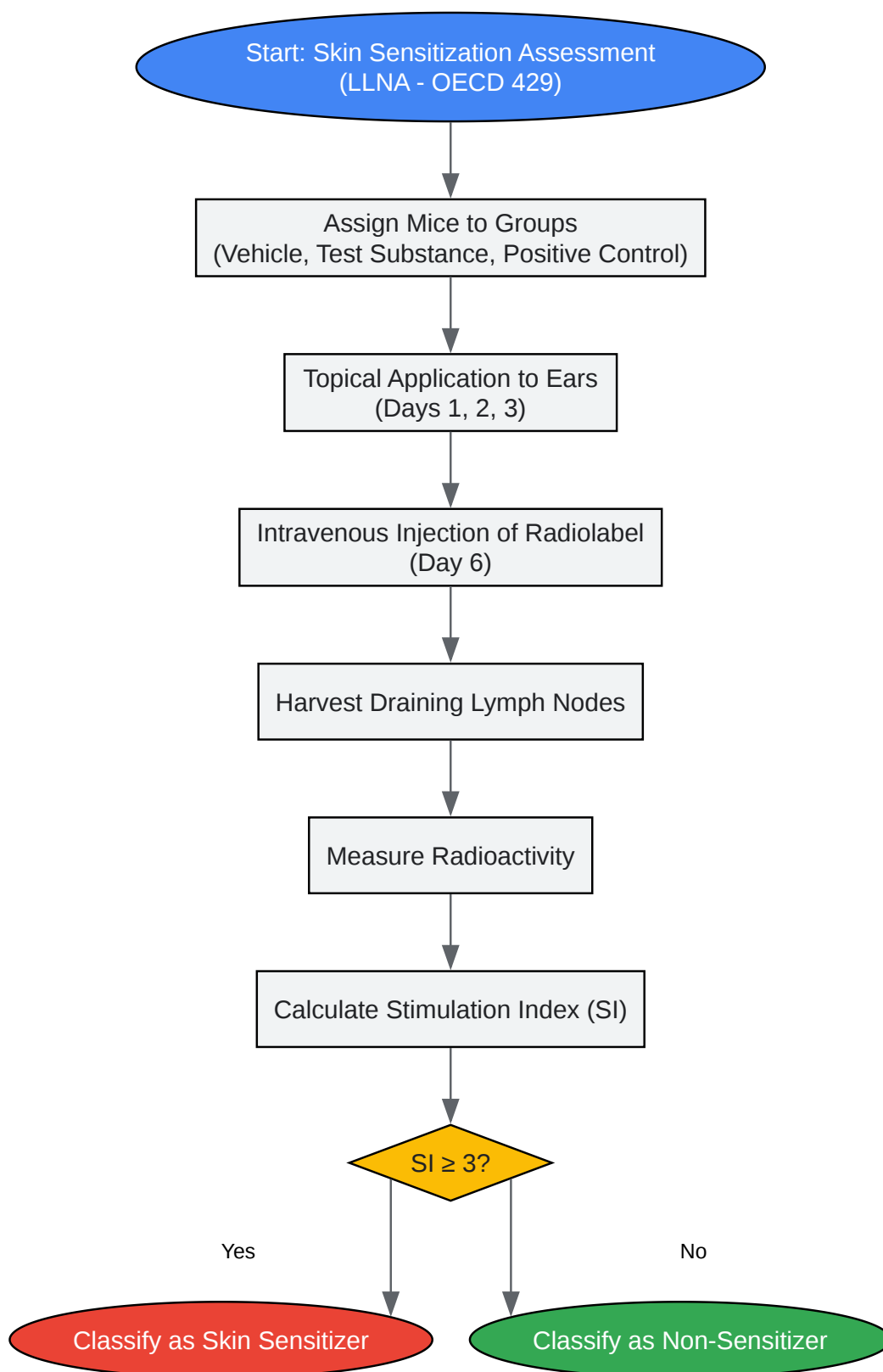
Signaling Pathway in Skin Sensitization

The process of skin sensitization involves a complex series of events known as the Adverse Outcome Pathway (AOP). For a chemical sensitizer like **4-Nitrodiphenylmethane**, this

pathway is initiated by the covalent binding of the chemical (or its metabolites) to skin proteins.







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References

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- 2. Local lymph node assay (LLNA) for detection of sensitization capacity of chemicals - PubMed [pubmed.ncbi.nlm.nih.gov]
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